

Safeguarding Your Research: A Guide to Handling 5-Quinolinecarboxylic Acid

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Compound of Interest

Compound Name: 5-Quinolinecarboxylic acid

Cat. No.: B1296838

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **5-Quinolinecarboxylic acid**, including detailed operational and disposal plans to foster a secure research environment.

Chemical and Physical Properties

5-Quinolinecarboxylic acid is a solid, appearing as a white to pale reddish-gray crystal or powder.^[1] It has a melting point of 342°C.^[1]

Property	Value
Chemical Formula	C10H7NO2 ^[1]
CAS Number	7250-53-5 ^[1]
Molecular Weight	173.17 g/mol
Physical State (20°C)	Solid (Crystal - Powder) ^[1]
Color	White - Pale reddish gray ^[1]
Melting Point	342°C ^[1]

Hazard Identification and Personal Protective Equipment (PPE)

5-Quinolinecarboxylic acid is classified as a substance that causes skin irritation (H315) and serious eye irritation (H319).[1][2] Therefore, adherence to proper PPE protocols is critical.

Hazard	GHS Classification	Required PPE
Skin Irritation	Category 2	Protective gloves (Nitrile or Butyl rubber recommended)[3]
Eye Irritation	Category 2A	Safety glasses with side-shields or goggles. A face shield is required if there is a risk of splashing.[1][2][3][4]
Inhalation of Dust	-	Dust respirator (NIOSH-approved N95 or higher)[1][2][3]
General Handling	-	Protective clothing (lab coat or disposable gown), and protective boots if the situation requires.[1][2]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **5-Quinolinecarboxylic acid** is crucial to minimize exposure and ensure safety.

- Preparation and Engineering Controls:
 - Work in a well-ventilated area.[5] The use of a chemical fume hood or a closed system with local exhaust is strongly recommended to prevent dust dispersion.[2]
 - Ensure that a safety shower and eyewash station are readily accessible.[6]
 - Before starting, inspect all PPE for integrity.
- Donning PPE:
 - Put on a lab coat or gown.

- Fit your dust respirator.
- Wear safety goggles and a face shield if necessary.
- Put on chemical-resistant gloves.
- Handling the Compound:
 - Minimize the generation of dust when handling the solid material.[\[5\]](#)
 - If transferring the powder, use a scoop or spatula and avoid pouring, which can create airborne dust.
 - For creating solutions, add the solid to the solvent slowly to prevent splashing.
- Post-Handling:
 - Wash hands and face thoroughly after handling.[\[1\]](#)[\[2\]](#)
 - Carefully remove and dispose of single-use PPE.
 - Clean all contaminated surfaces and equipment.

Emergency First Aid Procedures

In case of accidental exposure, immediate action is necessary.

Exposure Route	First Aid Measures
Skin Contact	Immediately wash the affected area with plenty of soap and water.[1] Remove contaminated clothing and wash it before reuse.[1] If skin irritation occurs, seek medical advice.[1]
Eye Contact	Rinse cautiously with water for several minutes. [1] Remove contact lenses if present and easy to do.[1] Continue rinsing.[1] If eye irritation persists, get medical advice.[1]
Inhalation	Move the victim to fresh air and keep them at rest in a comfortable breathing position.[1] If you feel unwell, seek medical attention.[6]
Ingestion	Rinse mouth with water.[6] Do not induce vomiting. Seek medical attention if you feel unwell.

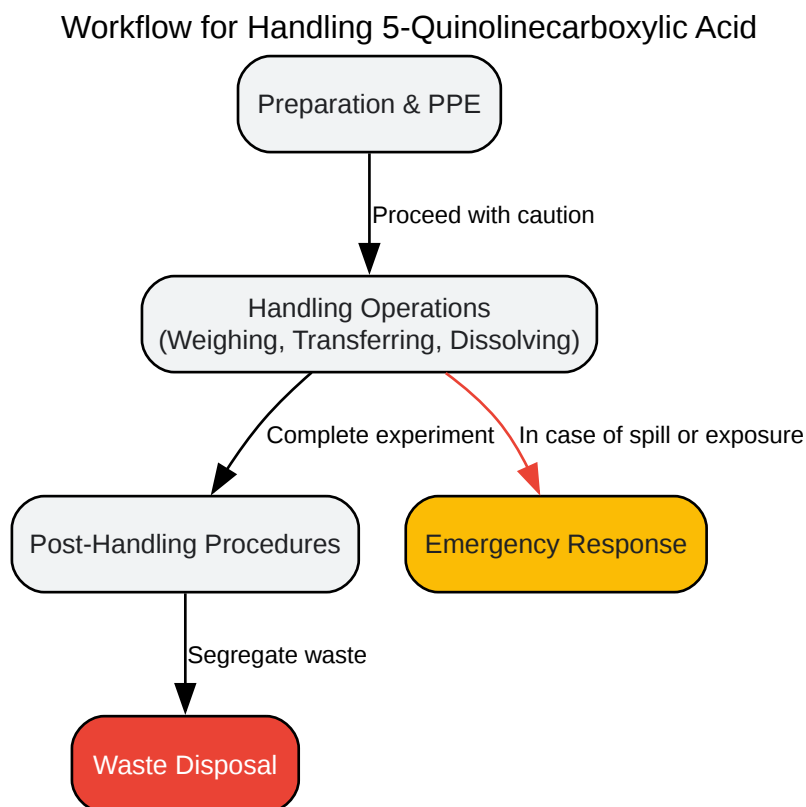
Disposal Plan

Proper disposal of **5-Quinolinecarboxylic acid** and its containers is essential to prevent environmental contamination.

- Waste Collection:
 - Collect waste material in a designated, airtight, and clearly labeled container.[2]
 - Do not mix with other waste streams unless compatible.
- Disposal Method:
 - Disposal should be carried out by a licensed professional waste disposal service.
 - One possible method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[2]
 - Always observe all federal, state, and local environmental regulations.[2]

- Contaminated Materials:
 - Any materials that have come into contact with **5-Quinolinecarboxylic acid**, such as PPE and lab supplies, should be treated as chemical waste and disposed of accordingly.

Workflow for Handling 5-Quinolinecarboxylic Acid



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Caption: A flowchart outlining the key stages of safely handling **5-Quinolinecarboxylic acid**.

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